

# Application Notes and Protocols for Reactions with 10-Undecenoyl Chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 10-Undecenoyl chloride

Cat. No.: B1583100

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## Introduction

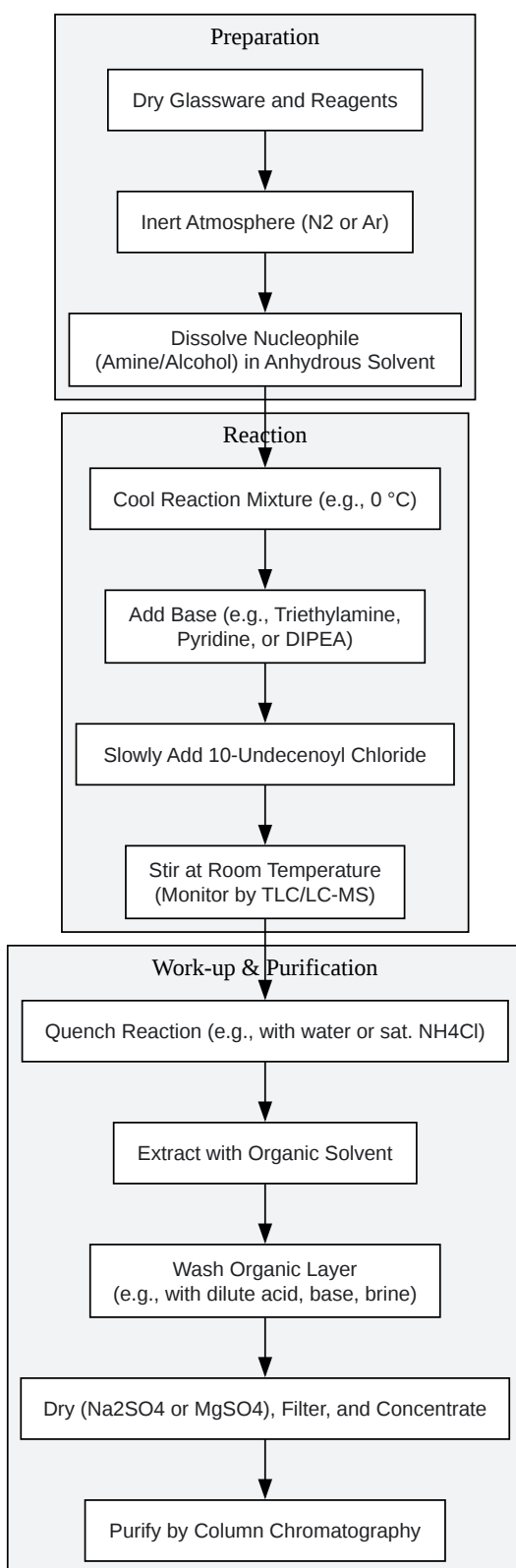
**10-Undecenoyl chloride** (CAS No: 38460-95-6), a derivative of undecylenic acid, is a highly reactive bifunctional molecule featuring a terminal double bond and an acyl chloride group.<sup>[1]</sup> Its molecular formula is  $C_{11}H_{19}ClO$ , and it has a molecular weight of approximately 202.72 g/mol.<sup>[1][2]</sup> This structure makes it a valuable reagent in organic synthesis, particularly for acylation reactions.<sup>[1]</sup> In the fields of materials science and drug development, **10-undecenoyl chloride** is utilized for the synthesis of polymers, modification of biomolecules, and the preparation of active pharmaceutical ingredients.<sup>[2]</sup> It serves as a key intermediate in the production of specialty chemicals like surfactants and emulsifiers, and is also employed in bioconjugation techniques to modify proteins and other biomolecules.<sup>[1][2]</sup>

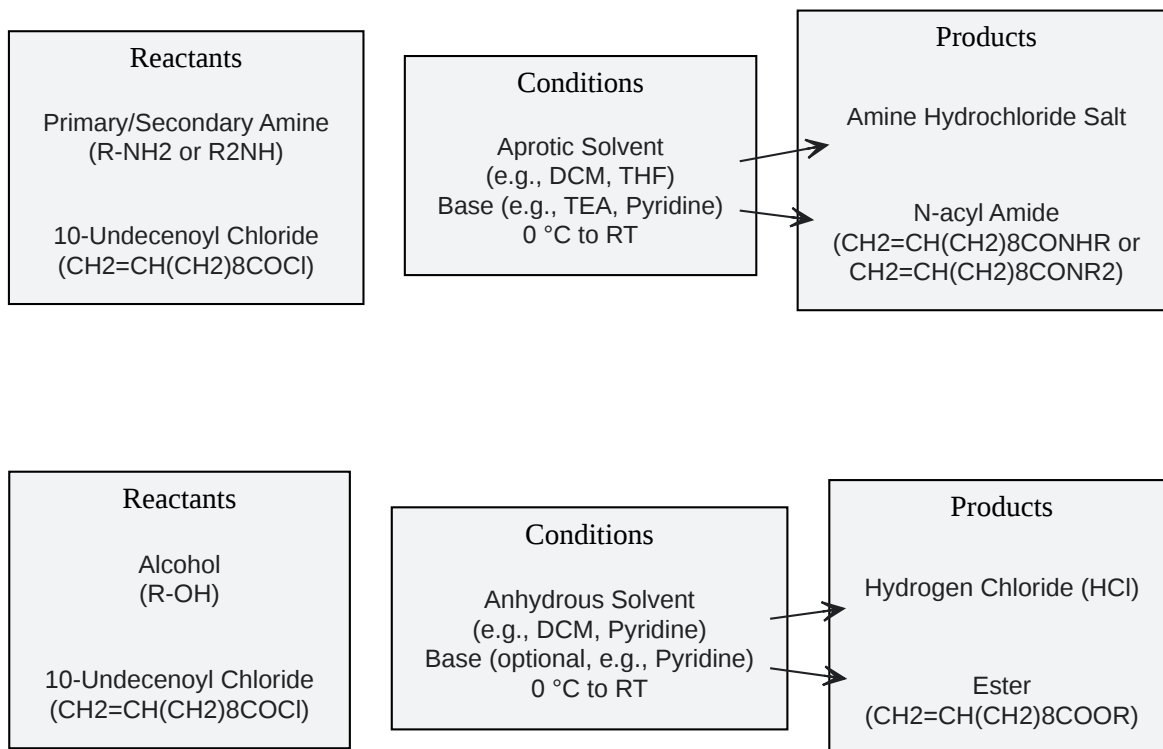
## Safety and Handling

As an acyl chloride, **10-undecenoyl chloride** is corrosive and can cause severe skin burns and eye damage.<sup>[1][3][4]</sup> It is also a lachrymator and irritant to the respiratory system.<sup>[1][3]</sup> The compound reacts exothermically with water, releasing corrosive hydrogen chloride (HCl) gas.<sup>[1][3]</sup> Therefore, all manipulations should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, must be worn.<sup>[1]</sup> It is highly sensitive to moisture and should be stored under anhydrous conditions at room temperature.<sup>[1][2]</sup>

## General Experimental Workflow

The following diagram outlines a typical workflow for reactions involving **10-undecenoyl chloride**.





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## References

- 1. Buy 10-Undecenoyl chloride | 38460-95-6 [smolecule.com]
- 2. chemimpex.com [chemimpex.com]
- 3. CAS 38460-95-6: 10-Undecenoyl chloride | CymitQuimica [cymitquimica.com]
- 4. 10-Undecenoyl chloride |  $\text{C}_{11}\text{H}_{19}\text{ClO}$  | CID 38042 - PubChem [pubchem.ncbi.nlm.nih.gov]
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